

solubility of Imazalil in different organic solvents

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Compound of Interest		
Compound Name:	Imazalil	
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An In-depth Technical Guide to the Solubility of Imazalil in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Imazalil**, a widely used imidazole fungicide, in various organic solvents. Understanding the solubility characteristics of **Imazalil** is crucial for a range of applications, including formulation development, analytical method design, and environmental fate studies. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility of Imazalil

Imazalil generally exhibits high solubility in polar organic solvents and aromatic hydrocarbons. [1][2] Its solubility is significantly lower in nonpolar solvents like hexane and in water. The following table summarizes the quantitative solubility data for **Imazalil** base in a range of organic solvents.



Solvent	Solubility (g/100 mL)	Temperature (°C)	Reference
Acetone	> 50	20	[3][4]
Benzene	> 50	20	[3][4]
Dichloromethane	> 50	20	[3]
Dimethyl Sulfoxide (DMSO)	5.9	25	[5]
Ethanol	> 50	20	[3][4]
Ethanol	5.9	25	[5]
Hexane	1.9	20	[3]
Hexane	5.21	20	[4]
Isopropanol (2- Propanol)	> 50	20	[3][4]
Methanol	> 50	20	[3][4]
4-Methyl-2-pentanone	> 50	20	[4]
Petroleum Ether	6.16	20	[4]
Toluene	> 50	20	[3][4]
Xylene	> 50	20	[3][4]

Note: Solubility values can vary slightly due to experimental conditions and purity of the substance.

Experimental Protocol: Shake-Flask Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **Imazalil** in an organic solvent, based on the widely used isothermal shake-flask method.



- 1. Objective: To determine the saturation concentration of **Imazalil** in a specific organic solvent at a constant temperature.
- 2. Materials:
- Imazalil (analytical standard)
- Selected organic solvent (HPLC grade)
- Glass flasks with airtight stoppers (e.g., screw caps with PTFE liners)
- Constant temperature orbital shaker or water bath
- Analytical balance
- Centrifuge
- · Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- 3. Procedure:
- Preparation: An excess amount of solid Imazalil is added to a flask containing a known volume of the selected organic solvent. This ensures that a saturated solution is achieved with undissolved solid remaining.
- Equilibration: The flasks are sealed to prevent solvent evaporation and placed in a constant temperature shaker bath. The mixture is agitated at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: After equilibration, the flasks are removed from the shaker and allowed to stand at the same constant temperature to allow the undissolved Imazalil to settle. For



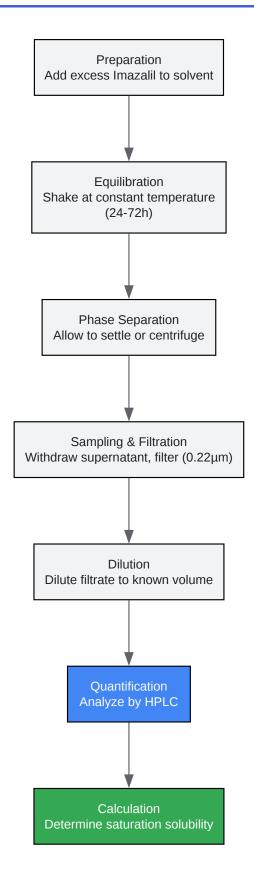
solutions with suspended fine particles, centrifugation at the same temperature is employed to achieve clear separation.

- Sampling and Dilution: A clear aliquot of the supernatant (the saturated solution) is carefully
 withdrawn using a pipette or syringe. The sample is immediately filtered through a syringe
 filter to remove any remaining micro-particles. A precise volume of the filtered saturated
 solution is then diluted with the same organic solvent to a concentration within the calibrated
 range of the analytical instrument.
- Quantification: The concentration of Imazalil in the diluted sample is determined using a
 validated analytical method, typically HPLC. A calibration curve is generated using standard
 solutions of Imazalil of known concentrations.
- Calculation: The solubility (S) is calculated using the following formula: S (g/L) = C * D
 Where:
 - C is the concentration of the diluted solution determined by HPLC (g/L).
 - D is the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Imazalil**.





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Caption: Workflow for the Shake-Flask Solubility Determination Method.



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